

Application Note: Analytical Characterization of 4-(Methylamino)benzohydrazide

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Compound of Interest

Compound Name: 4-(methylamino)benzohydrazide

CAS No.: 46084-34-8

Cat. No.: B6612746

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Introduction & Chemical Context

4-(Methylamino)benzohydrazide is a bifunctional building block containing a secondary aromatic amine and a hydrazide group. Its analysis is complicated by two primary factors:

- **Polarity & Basicity:** The molecule contains basic nitrogen centers, leading to potential peak tailing on standard silica-based C18 columns due to silanol interactions.
- **Reactivity:** The hydrazide group is susceptible to oxidation (forming diimides) and hydrolysis (reverting to the carboxylic acid) under stress conditions.

This guide provides a validated workflow to ensure the identity, purity, and stability of the material.

Synthesis & Impurity Logic

Understanding the synthetic origin is crucial for defining the "Critical Quality Attributes" (CQAs) of the analytical method.

Synthetic Pathway & Degradation Logic (Graphviz)



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Figure 1: Synthetic pathway illustrating the origin of potential impurities (hydrolysis products and residual starting material) that the HPLC method must resolve.

Identification Protocols (Qualitative)

Nuclear Magnetic Resonance (NMR)

Rationale: NMR provides the definitive structural confirmation. The secondary amine (-NHCH₃) and hydrazide (-CONHNH₂) protons have distinct exchangeable signatures.

Protocol:

- Solvent: DMSO-d₆ (Chloroform-d is unsuitable due to poor solubility of the polar hydrazide).
- Concentration: 10 mg/mL.
- Reference: TMS (0.00 ppm).

Expected Chemical Shifts (δ ppm):

Position	Type	Shift (approx)	Multiplicity	Integration	Assignment
N-CH ₃	Alkyl	2.70 – 2.75	Singlet (d*)	3H	Methyl group attached to amine
Ar-H	Aromatic	6.50 – 6.60	Doublet (J≈8.5Hz)	2H	Ortho to methylamino
Ar-H	Aromatic	7.60 – 7.70	Doublet (J≈8.5Hz)	2H	Ortho to hydrazide
NH ₂	Hydrazide	4.30 – 4.50	Broad Singlet	2H	Terminal hydrazide amine (Exchangeable)
NH	Amine	5.80 – 6.10	Broad Quartet	1H	Secondary amine (coupled to methyl)

| NH | Amide | 9.30 – 9.50 | Broad Singlet | 1H | Hydrazide amide proton (Exchangeable) |

Note: The methyl signal may appear as a doublet if the secondary amine proton coupling is resolved.

Infrared Spectroscopy (FT-IR)

Rationale: Rapid ID check for the carbonyl and amine functionalities.

- Method: ATR (Attenuated Total Reflectance) or KBr Pellet.
- Key Bands:

- 3300–3450 cm^{-1} : N-H stretching (Primary & Secondary amines/hydrazides). Look for the "doublet" appearance typical of $-\text{NH}_2$.
- 1630–1660 cm^{-1} : C=O stretching (Amide I band). Lower frequency than esters ($\sim 1720 \text{ cm}^{-1}$) confirming conversion.
- 1500–1600 cm^{-1} : Aromatic C=C ring stretch.

Purity & Assay (Quantitative HPLC Protocol)

This is the core validation method. Because hydrazides are basic, standard acidic mobile phases (0.1% TFA) can cause peak tailing. We recommend a buffered formate system to maintain peak symmetry.

Chromatographic Conditions

Parameter	Specification	Rationale
Column	C18, End-capped (e.g., Agilent Zorbax Eclipse Plus or Waters XBridge), 4.6 x 150 mm, 3.5 μm	End-capping reduces silanol interactions with the basic amine/hydrazide.
Mobile Phase A	10 mM Ammonium Formate (pH 3.8 - 4.0)	Buffers the basic nitrogen, ensuring it is protonated and interacts predictably.
Mobile Phase B	Acetonitrile (HPLC Grade)	Standard organic modifier.
Flow Rate	1.0 mL/min	Standard backpressure management.
Column Temp	30°C	Improves reproducibility of retention times.
Detection	UV at 265 nm	λ_{max} for the p-substituted benzene system.
Injection Vol	5–10 μL	Prevent column overload.

Gradient Profile

Time (min)	% Mobile Phase B	Event
0.0	5%	Initial Hold (elute very polar salts)
2.0	5%	Start Gradient
12.0	60%	Linear Ramp (elute Target & Ester impurity)
15.0	90%	Wash (elute dimers/oligomers)
17.0	90%	Hold
17.1	5%	Re-equilibration
22.0	5%	Ready for next injection

Sample Preparation

- Diluent: Water:Acetonitrile (90:10). Avoid aldehydes/ketones (e.g., Acetone) as diluents; they react with hydrazides to form hydrazones immediately.
- Concentration: 0.5 mg/mL for assay; 1.0 mg/mL for impurity profiling.

Physicochemical Profiling

Melting Point Determination

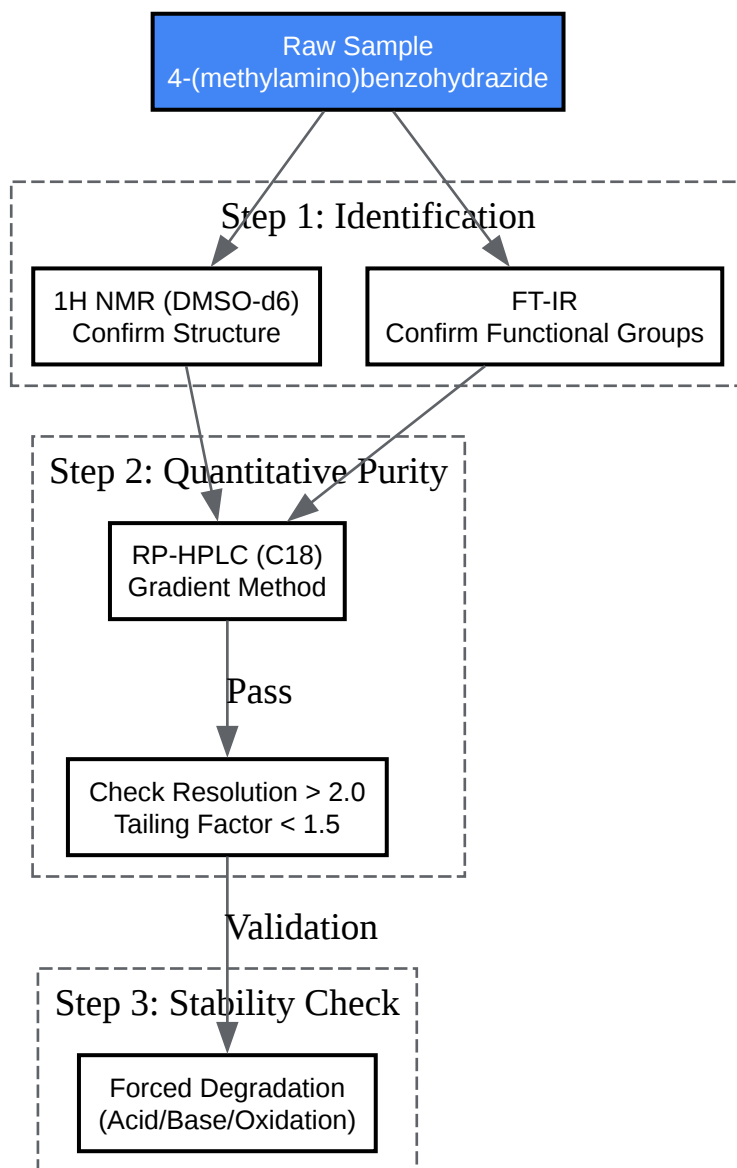
- Method: Capillary method (DSC is preferred for polymorphism checks).
- Expected Range: 140°C – 170°C (Based on analogs like 4-methoxybenzhydrazide at ~136°C and 4-nitrobenzhydrazide at ~210°C).
- Criteria: A sharp range (< 2°C) indicates high purity. Broadening indicates residual solvent or hydrolysis products.

Solubility Profile

- Soluble: DMSO, DMF, Methanol (warm), Dilute HCl (forms hydrochloride salt).

- Insoluble: Hexanes, Diethyl Ether, Cold Water (sparingly).

Analytical Workflow Diagram



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Figure 2: Step-by-step analytical workflow from raw material identification to stability validation.

References

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